Technical Guide: Comparative Profiling of Benzisoxazole Scaffolds in Medicinal Chemistry

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Compound of Interest

Compound Name:	*3-(4-Chloro-phenyl)-benzo[D]isoxazol-6-OL*
CAS No.:	*885273-28-9*
Cat. No.:	*B1460683*

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Executive Summary: The Tale of Two Isomers

In the landscape of "privileged structures" for CNS drug discovery, the benzisoxazole moiety stands out for its ability to modulate dopaminergic (D2), serotonergic (5-HT2A), and ion channel targets. However, the choice between the 1,2-benzisoxazole (indoxil) and 2,1-benzisoxazole (anthranil) isomers is rarely arbitrary. It is a decision dictated by the trade-off between pharmacological affinity and chemical stability.

This guide provides a rigorous comparison of these two scaffolds, focusing on their synthetic accessibility, metabolic liabilities (specifically the Kemp elimination), and structure-activity relationships (SAR).

Structural & Electronic Profiling

The 1,2-Benzisoxazole (Indoxil)

- Market Dominance: Found in Risperidone, Paliperidone (antipsychotics), and Zonisamide (anticonvulsant).[1]

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- Electronic Character: The N-O bond is the weak link. The C3 position is highly electrophilic, making the ring susceptible to base-catalyzed opening.
- Key Liability:Kemp Elimination.[1][2][3] Under basic conditions, abstraction of the C3 proton leads to rapid ring cleavage, forming salicylonitriles. This dictates strict pH controls during formulation and storage.

The 2,1-Benzisoxazole (Anthranil)[4]

- Market Status: Less common in marketed drugs but a potent bioisostere for indole and quinoline.
- Electronic Character: Exhibits ortho-quinoid character. It is often viewed as a "masked" amino-carbonyl species.
- Key Utility: High potency in Monoamine Oxidase B (MAO-B) inhibition, often binding deeper into the enzymatic cavity than its 1,2-counterpart.

Head-to-Head Comparison Matrix

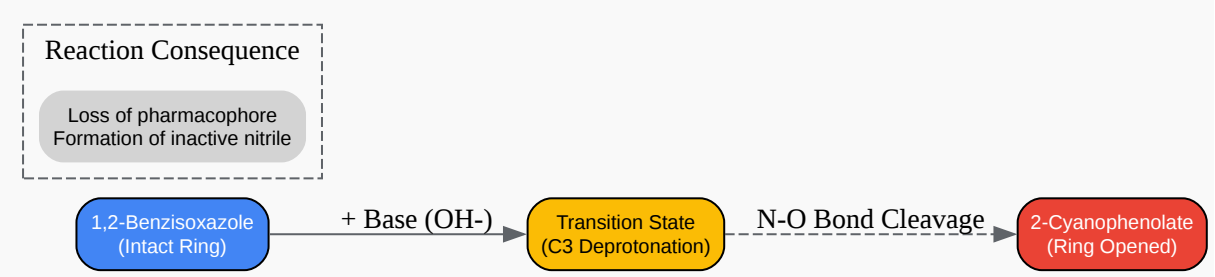
Feature	1,2-Benzisoxazole (Indoxil)	2,1-Benzisoxazole (Anthranil)
Primary Drug Class	Atypical Antipsychotics, Anticonvulsants	MAO Inhibitors, Antimicrobials
Binding Mode	D2/5-HT2A antagonist (via C3-piperidine)	Enzyme Inhibitor (Deep cavity binding)
Chemical Stability	Low in Base (Kemp Elimination risk)	Moderate; prone to rearrangement
Metabolic Fate	Reductive scission to 2-hydroxybenzamidines	Ring expansion to Quinolines
Synthetic Difficulty	Low (Oxime cyclization)	Moderate (Nitro/Azide reduction)
C3-H Acidity	High (pKa ~28 in DMSO, kinetically labile)	Lower

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Critical Stability Mechanism: The Kemp Elimination

For any researcher working with 1,2-benzisoxazoles, understanding the Kemp elimination is non-negotiable. It is the primary degradation pathway that causes shelf-life failures in liquid formulations.

Mechanism: A base (B:) abstracts the proton at C3. The resulting carbanion forces the cleavage of the weak N-O bond, irreversibly opening the ring to form a 2-cyanophenolate species.



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Figure 1: The Kemp Elimination pathway.[1][2][3][4] Note that C3-substitution (e.g., in Risperidone) blocks this specific pathway, but the ring remains susceptible to nucleophilic attack.

Experimental Protocols

Protocol A: Synthesis of 3-Substituted 1,2-Benzisoxazoles (Oxime Route)

Rationale: This is the industry-standard "Uno" method, optimized for avoiding side reactions.

Reagents:o-Hydroxyacetophenone, Hydroxylamine hydrochloride, Sodium Acetate, Acetic Anhydride, Pyridine.

- Oxime Formation:
  - Dissolve o-hydroxyacetophenone (10 mmol) in EtOH (20 mL).

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- Add

  (15 mmol) and NaOAc (15 mmol).
- Reflux for 2 hours. Monitor TLC (Hexane:EtOAc 3:1).
- Checkpoint: Ensure complete conversion to the oxime to prevent ketone side-reactions in the next step.

- Cyclization (Acetylation-Activation):
  - Isolate the oxime and dissolve in Pyridine/Acetic Anhydride (1:1 ratio, 5 mL).
  - Heat to 100°C for 4 hours.
  - Mechanism:[3][5] The reaction proceeds via the O-acetyl oxime intermediate, which undergoes intramolecular nucleophilic displacement.
- Hydrolysis & Purification:
  - Pour reaction mixture into ice-water (50 mL).
  - The 3-methyl-1,2-benzisoxazole will precipitate. Recrystallize from dilute EtOH.

Protocol B: Comparative Stability Stress Test (The "Kemp Challenge")

Rationale: To empirically determine if your derivative possesses sufficient stability for liquid formulation.

Materials: HPLC system (C18 column), 0.1 N NaOH, Phosphate Buffer (pH 7.4).

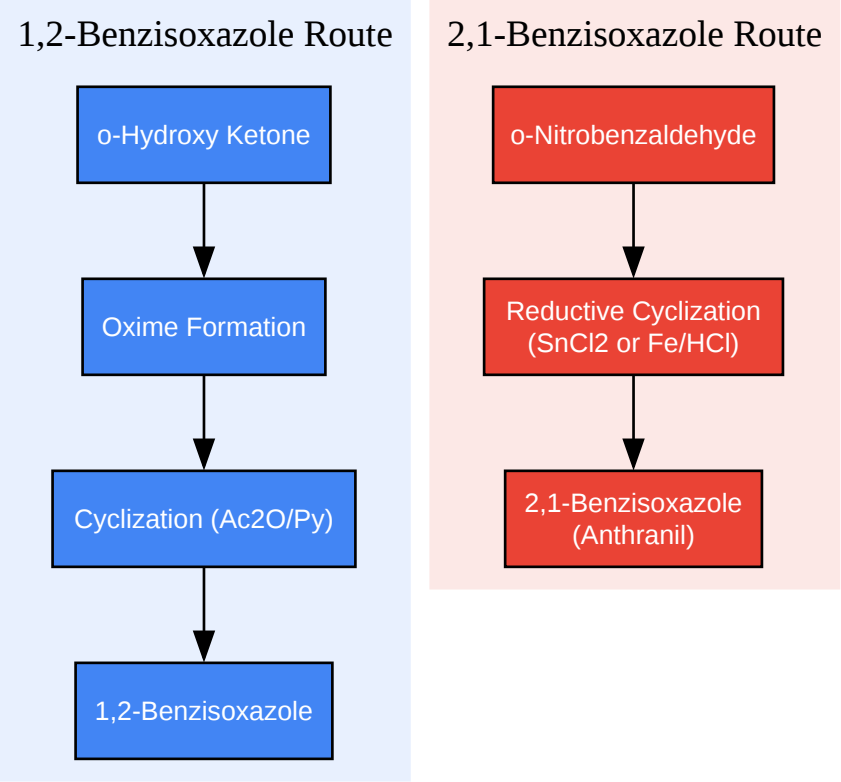
- Preparation: Prepare a 1 mM stock solution of the test compound in Acetonitrile.
- Neutral Control: Dilute stock 1:10 into Phosphate Buffer (pH 7.4). Incubate at 25°C.
- Base Challenge: Dilute stock 1:10 into 0.01 N NaOH (pH ~12). Incubate at 25°C.
- Monitoring:

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- Inject samples at T=0, 1h, 4h, and 24h.
- Success Criteria: >95% parent compound remaining at 24h (pH 7.4) and >80% at 1h (pH 12).
- Failure Mode: Appearance of a new peak with lower retention time (more polar salicylate/nitrile species) indicates Kemp susceptibility.

Synthetic Workflow Comparison

The synthesis of these two isomers requires fundamentally different disconnections.



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Figure 2: Divergent synthetic strategies. The 1,2-isomer relies on N-O bond formation from an oxime, while the 2,1-isomer typically utilizes nitro-group reduction.

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